

# Application Notes: Copper Iodate for Demonstrating Solubility Product Principles

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## Compound of Interest

Compound Name: *Copper iodate*

Cat. No.: *B078350*

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## Introduction

The principle of the solubility product constant (K<sub>sp</sub>) is a fundamental concept in chemistry, particularly for understanding the dissolution and precipitation of sparingly soluble salts.<sup>[1][2]</sup> Copper(II) iodate, Cu(IO<sub>3</sub>)<sub>2</sub>, serves as an excellent model compound for demonstrating these principles due to its moderate solubility, which allows for straightforward titrimetric or spectrophotometric analysis of its saturated solutions.<sup>[3]</sup> These notes provide a detailed overview and experimental protocols for researchers, scientists, and professionals in drug development to explore the concepts of K<sub>sp</sub>, the common ion effect, and the influence of temperature on solubility using copper(II) iodate.

## Core Principles

- The Solubility Product Constant (K<sub>sp</sub>) For a sparingly soluble salt like copper(II) iodate, a dynamic equilibrium is established in a saturated solution between the undissolved solid and its constituent ions.<sup>[2]</sup>

The dissolution equilibrium is represented as: Cu(IO<sub>3</sub>)<sub>2</sub>(s) ⇌ Cu<sup>2+</sup>(aq) + 2IO<sub>3</sub><sup>-</sup>(aq)

The solubility product constant, K<sub>sp</sub>, is the equilibrium constant for this process. It is defined as the product of the molar concentrations of the dissolved ions, each raised to the power of its stoichiometric coefficient.<sup>[2]</sup> For **copper iodate**, the expression is:

$$K_{sp} = [Cu^{2+}][IO_3^-]^2$$

The  $K_{sp}$  value is constant at a specific temperature and indicates the degree to which a compound dissociates in water.[\[4\]](#)[\[5\]](#)

- **The Common Ion Effect** The common ion effect describes the decrease in solubility of a sparingly soluble salt when a solution already containing one of the ions from the salt is added.[\[6\]](#)[\[7\]](#) This phenomenon is a direct consequence of Le Châtelier's principle.[\[7\]](#)[\[8\]](#) If either  $\text{Cu}^{2+}$  (from a soluble copper salt like  $\text{Cu}(\text{NO}_3)_2$ ) or  $\text{IO}_3^-$  (from a soluble iodate salt like  $\text{KIO}_3$ ) is added to a saturated solution of  $\text{Cu}(\text{IO}_3)_2$ , the equilibrium will shift to the left, favoring the formation of the solid precipitate and thus reducing the molar solubility of the **copper iodate**.[\[8\]](#)
- **Effect of Temperature on Solubility** The solubility of most salts is dependent on temperature. [\[9\]](#) The dissolution of a solid can be an endothermic (heat is absorbed) or exothermic (heat is released) process.
  - **Endothermic Dissolution:** If the process absorbs heat, increasing the temperature will increase the solubility, shifting the equilibrium to the right.
  - **Exothermic Dissolution:** If the process releases heat, increasing the temperature will decrease the solubility, shifting the equilibrium to the left.[\[9\]](#)

The effect of temperature on the solubility of  $\text{Cu}(\text{IO}_3)_2$  can be determined by measuring its  $K_{sp}$  at different temperatures.

## Quantitative Data Summary

The following tables summarize quantitative data related to the solubility of copper(II) iodate.

Table 1: Solubility Product ( $K_{sp}$ ) of Copper(II) Iodate at 25°C

K <sub>sp</sub> Value	Molar Solubility (s) in pure water (mol/L)	Reference
$7.9 \times 10^{-8}$	$2.7 \times 10^{-3}$	<a href="#">[10]</a>
$1.4 \times 10^{-7}$	$3.3 \times 10^{-3}$	<a href="#">[11]</a>

Note: The relationship between  $K_{sp}$  and molar solubility (s) for  $\text{Cu}(\text{IO}_3)_2$  is  $K_{sp} = (s)(2s)^2 = 4s^3$ .

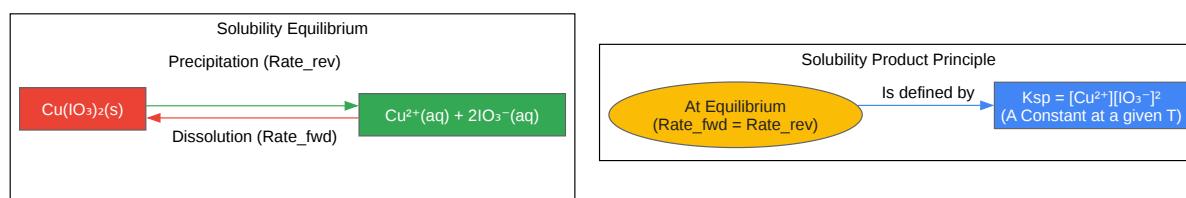
Table 2: Illustrative Data on the Common Ion Effect on the Molar Solubility of  $\text{Cu}(\text{IO}_3)_2$  at 25°C

Solution	Concentration of Common Ion (mol/L)	Molar Solubility of $\text{Cu}(\text{IO}_3)_2$ (mol/L)
Pure Water	0	$3.3 \times 10^{-3}$
0.010 M $\text{Cu}(\text{NO}_3)_2$	$[\text{Cu}^{2+}] = 0.010$	$9.4 \times 10^{-4}$
0.010 M $\text{KIO}_3$	$[\text{IO}_3^-] = 0.010$	$1.4 \times 10^{-5}$

Note: This data is calculated based on  $K_{\text{sp}} = 1.4 \times 10^{-7}$  and illustrates that the iodate ion has a more pronounced effect on reducing solubility due to its squared term in the  $K_{\text{sp}}$  expression.

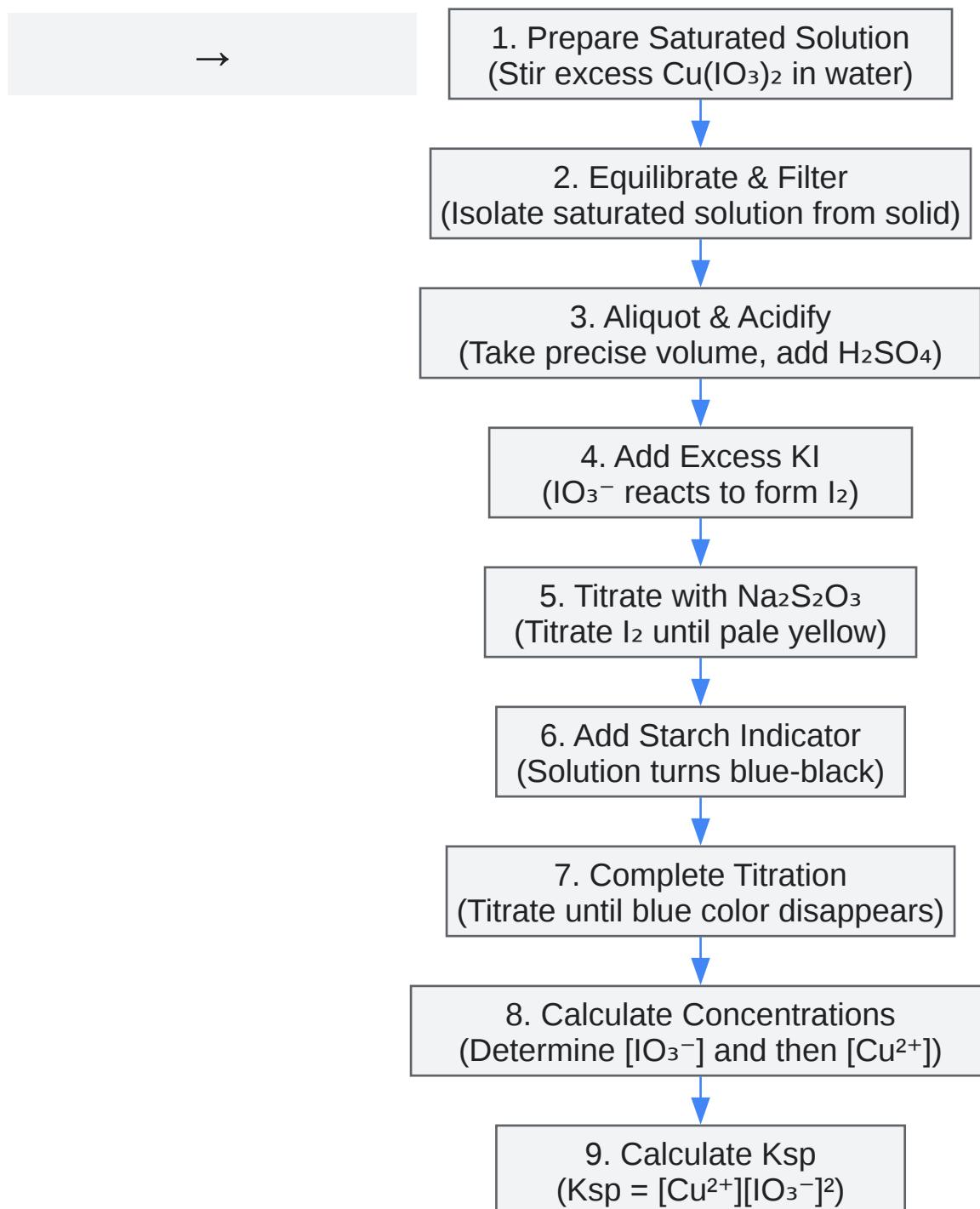
[12][13]

## Logical and Experimental Workflow Diagrams



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Caption: Logical relationship of the solubility product principle.

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Caption: Experimental workflow for K<sub>sp</sub> determination by titration.

## Experimental Protocols

### Protocol 1: Determination of the K<sub>sp</sub> of Copper(II) Iodate

Objective: To determine the solubility product constant ( $K_{sp}$ ) of  $\text{Cu}(\text{IO}_3)_2$  in deionized water at 25°C via iodometric titration.

Materials and Reagents:

- Solid Copper(II) Iodate ( $\text{Cu}(\text{IO}_3)_2$ )
- Standardized 0.02 M Sodium Thiosulfate ( $\text{Na}_2\text{S}_2\text{O}_3$ ) solution
- Solid Potassium Iodide (KI)
- 1 M Sulfuric Acid ( $\text{H}_2\text{SO}_4$ )
- 1% Starch indicator solution
- Deionized water
- 250 mL Erlenmeyer flasks
- 50 mL burette
- 20 mL pipette
- Filter funnel and filter paper
- Magnetic stirrer and stir bar
- Constant temperature water bath (set to 25°C)

Procedure:

- Prepare Saturated Solution: Add approximately 1 g of solid  $\text{Cu}(\text{IO}_3)_2$  to 100 mL of deionized water in an Erlenmeyer flask.
- Equilibration: Stopper the flask and place it in a 25°C water bath. Stir the solution vigorously using a magnetic stirrer for at least 20 minutes to ensure equilibrium is reached and the solution is saturated.

- **Filtration:** Allow the solid to settle, then carefully filter the solution through a dry filter paper into a clean, dry beaker. This separates the saturated solution from the undissolved solid.
- **Titration Setup:** Rinse a 50 mL burette with the standardized  $\text{Na}_2\text{S}_2\text{O}_3$  solution and then fill it. Record the initial volume.
- **Sample Preparation:** Using a pipette, transfer 20.00 mL of the saturated  $\text{Cu}(\text{IO}_3)_2$  filtrate into a clean 250 mL Erlenmeyer flask. Add 20 mL of 1 M  $\text{H}_2\text{SO}_4$ .
- **Iodine Generation:** Add approximately 1 g of solid KI to the flask. Swirl to dissolve. The iodate ions will react with the iodide ions in the acidic solution to produce iodine ( $\text{I}_2$ ), turning the solution a dark brown color.[\[14\]](#)[\[15\]](#)
  - Reaction:  $\text{IO}_3^-(\text{aq}) + 5\text{I}^-(\text{aq}) + 6\text{H}^+(\text{aq}) \rightarrow 3\text{I}_2(\text{aq}) + 3\text{H}_2\text{O}(\text{l})$
- **Titration:** Immediately begin titrating the generated  $\text{I}_2$  with the standardized  $\text{Na}_2\text{S}_2\text{O}_3$  solution. The brown color of the  $\text{I}_2$  will fade to a pale yellow.
  - Reaction:  $\text{I}_2(\text{aq}) + 2\text{S}_2\text{O}_3^{2-}(\text{aq}) \rightarrow 2\text{I}^-(\text{aq}) + \text{S}_4\text{O}_6^{2-}(\text{aq})$
- **Endpoint Determination:** When the solution is pale yellow, add 2 mL of 1% starch indicator. The solution will turn a deep blue-black. Continue titrating dropwise until the blue color disappears completely. This is the endpoint.
- **Data Collection:** Record the final burette volume. Repeat the titration with two more aliquots of the saturated solution for precision.

#### Calculations:

- Moles of  $\text{S}_2\text{O}_3^{2-}$  used: Molarity of  $\text{Na}_2\text{S}_2\text{O}_3$   $\times$  Volume of  $\text{Na}_2\text{S}_2\text{O}_3$  used (L)
- Moles of  $\text{I}_2$  titrated: Moles of  $\text{S}_2\text{O}_3^{2-}$  / 2
- Moles of  $\text{IO}_3^-$  in aliquot: Moles of  $\text{I}_2$  / 3
- $[\text{IO}_3^-]$  in saturated solution: Moles of  $\text{IO}_3^-$  / Volume of aliquot (0.020 L)
- $[\text{Cu}^{2+}]$  in saturated solution: From the dissolution stoichiometry,  $[\text{Cu}^{2+}] = 0.5 \times [\text{IO}_3^-]$

- Calculate  $K_{sp}$ :  $K_{sp} = [Cu^{2+}][IO_3^-]^2$

## Protocol 2: Demonstration of the Common Ion Effect

Objective: To measure the molar solubility and calculate the apparent  $K_{sp}$  of  $Cu(IO_3)_2$  in a solution containing a common ion ( $IO_3^-$ ).

Materials and Reagents:

- All materials from Protocol 1
- 0.05 M Potassium Iodate ( $KIO_3$ ) solution

Procedure:

- Prepare Saturated Solution: Instead of deionized water, use the 0.05 M  $KIO_3$  solution as the solvent. Add approximately 1 g of solid  $Cu(IO_3)_2$  to 100 mL of the  $KIO_3$  solution.
- Equilibration and Filtration: Follow steps 2 and 3 from Protocol 1.
- Titration and Analysis: Follow steps 4 through 9 from Protocol 1 to determine the concentration of iodate ions originating from the dissolved  $Cu(IO_3)_2$ .

Calculations:

- Total  $[IO_3^-]$ : Calculate the total iodate concentration in the saturated solution using the titration data as in Protocol 1.
- $[IO_3^-]$  from dissolved  $Cu(IO_3)_2$ : Total  $[IO_3^-]$  - Initial  $[IO_3^-]$  from  $KIO_3$  (0.05 M)
- Molar Solubility ( $s$ ): The molar solubility of  $Cu(IO_3)_2$  is equal to the concentration of  $Cu^{2+}$ . Therefore,  $s = [Cu^{2+}] = 0.5 \times [IO_3^-]$  from dissolved  $Cu(IO_3)_2$ .
- Compare Solubilities: Compare the calculated molar solubility ( $s$ ) in the  $KIO_3$  solution to the molar solubility found in pure water from Protocol 1. A significant decrease is expected.<sup>[8]</sup>

## Protocol 3: Investigating the Effect of Temperature

Objective: To determine the  $K_{sp}$  of  $\text{Cu}(\text{IO}_3)_2$  at an elevated temperature (e.g., 45°C) and assess the effect of temperature on its solubility.

#### Materials and Reagents:

- All materials from Protocol 1
- Constant temperature water bath (set to 45°C)

#### Procedure:

- Prepare Saturated Solution at 45°C: Add approximately 1 g of solid  $\text{Cu}(\text{IO}_3)_2$  to 100 mL of deionized water in an Erlenmeyer flask.
- Equilibration: Place the flask in the 45°C water bath and stir for at least 20 minutes. Ensure the temperature remains constant.
- Hot Filtration: To prevent precipitation upon cooling, perform a rapid filtration while the solution is still hot. It is advisable to pre-warm the filter funnel and receiving beaker.
- Analysis: Allow the filtrate to cool to room temperature. Pipette a 20.00 mL aliquot and proceed with the titration as described in steps 5 through 9 of Protocol 1.
- Calculations: Calculate the  $K_{sp}$  at 45°C using the same calculation steps from Protocol 1.
- Comparison: Compare the  $K_{sp}$  value at 45°C to the value obtained at 25°C. An increase in  $K_{sp}$  with temperature would indicate that the dissolution of copper(II) iodate is an endothermic process.<sup>[9]</sup>

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## References

- 1. youtube.com [youtube.com]

- 2. The solubility of sparingly soluble salts and solubility products [unacademy.com]
- 3. [pubs.acs.org](#) [pubs.acs.org]
- 4. [alfa-chemistry.com](#) [alfa-chemistry.com]
- 5. Section: UNIT 11: SOLUBILITY AND SOLUBILITY PRODUCT OF SPARINGLY SOLUBLE SALTS | Chemistry | REB [elearning.reb.rw]
- 6. [quora.com](#) [quora.com]
- 7. Common-ion effect - Wikipedia [en.wikipedia.org]
- 8. [chem.libretexts.org](#) [chem.libretexts.org]
- 9. [chem.libretexts.org](#) [chem.libretexts.org]
- 10. Copper iodate (13454-89-2) for sale [vulcanchem.com]
- 11. Solved Copper iodate dissolves according to the following | Chegg.com [chegg.com]
- 12. Solved In the determination of the solubility for copper | Chegg.com [chegg.com]
- 13. Solved In the determination of the solubility for copper | Chegg.com [chegg.com]
- 14. To determine the solubility product of copper(II) iodate,  $\text{Cu}^{2+}$  .. [askfilo.com]
- 15. [studylib.net](#) [studylib.net]
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